

In-Depth Technical Guide: MLS000536924 and its Inhibition of Human 15-Lipoxygenase-2

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Compound of Interest

Compound Name: MLS000536924

Cat. No.: B1676672

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the biological target of the compound **MLS000536924**, detailing its inhibitory activity, the experimental methodologies used for its characterization, and its place within relevant biological pathways.

Core Biological Target: Human 15-Lipoxygenase-2 (15-LOX-2)

MLS000536924 has been identified as a potent and selective inhibitor of human 15-lipoxygenase-2 (15-LOX-2)[1]. This discovery was the result of a high-throughput screening effort aimed at identifying novel modulators of this enzyme[1]. 15-LOX-2 is an enzyme that plays a crucial role in the metabolism of polyunsaturated fatty acids, primarily converting arachidonic acid to 15-hydroxyeicosatetraenoic acid (15-HETE). The dysregulation of 15-LOX-2 activity has been implicated in various inflammatory diseases and certain cancers, making it a compelling target for therapeutic intervention.

Quantitative Inhibitory Profile

The inhibitory potency of **MLS000536924** against human 15-LOX-2 has been quantitatively assessed. The following table summarizes the key activity data.

Parameter	Value	Description
IC50	78 nM	The half maximal inhibitory concentration, indicating the concentration of MLS000536924 required to reduce the enzymatic activity of 15-LOX-2 by 50%.

Experimental Protocols

The identification and characterization of **MLS000536924** as a 15-LOX-2 inhibitor involved a series of robust experimental procedures.

High-Throughput Screening (HTS) Assay

A fluorescence-based high-throughput screening assay was employed to identify initial hits from a large chemical library.

- Principle: The assay measures the production of hydroperoxy-eicosatetraenoic acid (HPETE) by 15-LOX-2. The hydroperoxide product oxidizes a ferrous ion to a ferric ion, which then reacts with the xylene orange dye to produce a colored product, detectable by spectrophotometry.
- Reagents:
 - Human recombinant 15-LOX-2
 - Arachidonic acid (substrate)
 - Ferrous sulfate
 - Xylene orange
 - Test compounds (including **MLS000536924**)
- Procedure:

- 15-LOX-2 enzyme was pre-incubated with the test compounds.
- Arachidonic acid was added to initiate the enzymatic reaction.
- The reaction was stopped, and the ferrous sulfate/xylenol orange reagent was added.
- The absorbance was measured at a specific wavelength to determine the extent of product formation.
- Inhibition was calculated relative to a control reaction without any inhibitor.

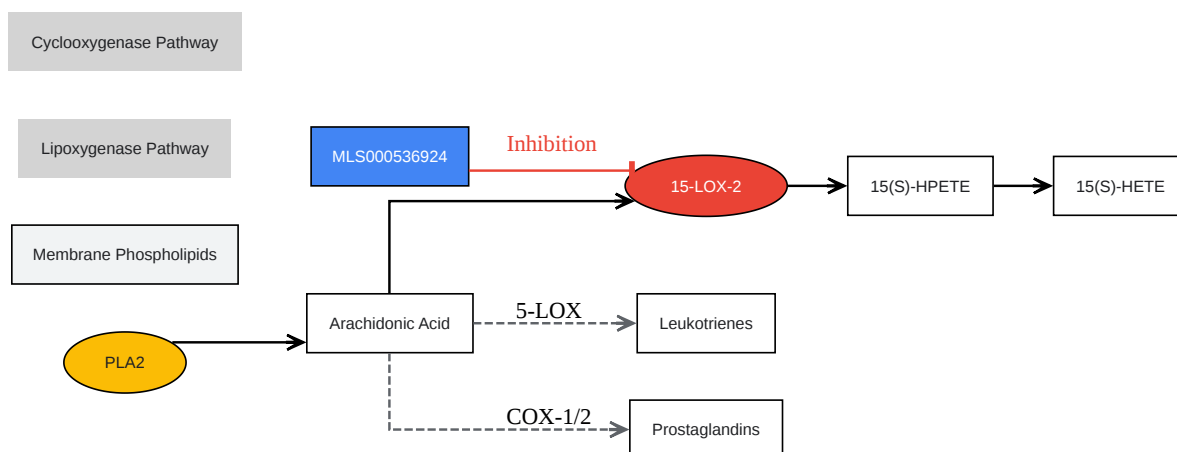
IC50 Determination

To determine the potency of **MLS000536924**, a dose-response analysis was conducted.

- Principle: The enzymatic assay described above was performed with a range of concentrations of **MLS000536924**.
- Procedure:
 - Serial dilutions of **MLS000536924** were prepared.
 - The 15-LOX-2 inhibition assay was carried out for each concentration.
 - The percentage of inhibition was plotted against the logarithm of the inhibitor concentration.
 - The IC50 value was calculated by fitting the data to a sigmoidal dose-response curve.

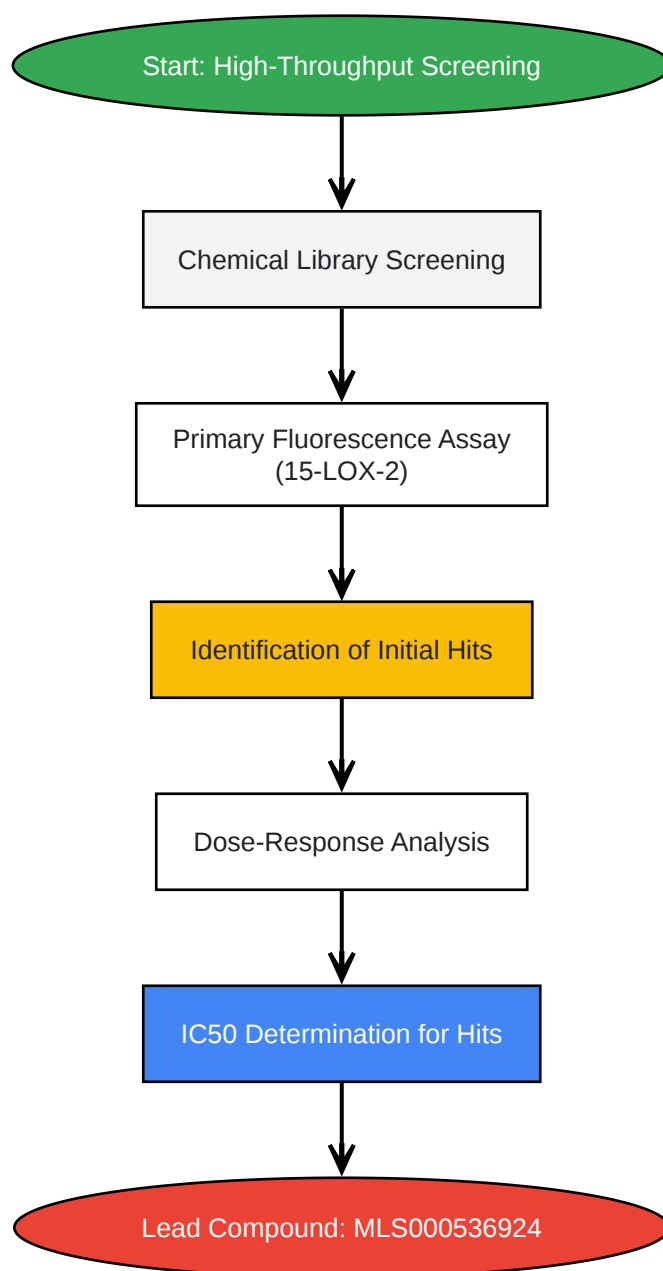
Signaling Pathway and Experimental Workflow Visualization

The following diagrams illustrate the arachidonic acid metabolic pathway involving 15-LOX-2 and the experimental workflow for identifying inhibitors.



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Caption: Arachidonic acid metabolism via the 15-LOX-2 pathway and its inhibition by **MLS000536924**.



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Caption: Experimental workflow for the identification of **MLS000536924** as a 15-LOX-2 inhibitor.

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References

- 1. MLS000536924 | Ligand page | IUPHAR/BPS Guide to PHARMACOLOGY [guidetopharmacology.org]
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